

Personal protective equipment for handling Chlorfenson

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chlorfenson

CAS No.: 80-33-1

Cat. No.: B1668721

[Get Quote](#)

Essential Safety and Handling Guide for Chlorfenson

FOR IMMEDIATE USE BY RESEARCH, SCIENTIFIC, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, use, and disposal of **Chlorfenson** in a laboratory setting. Adherence to these guidelines is essential to ensure personnel safety and environmental protection.

Chemical Safety and Hazard Information

Chlorfenson is an organochlorine pesticide that presents several health and environmental hazards. It is harmful if swallowed, causes skin irritation, and is very toxic to aquatic life with long-lasting effects.^[1] All personnel must be thoroughly familiar with the hazards and safety protocols outlined in this guide before commencing any work with this chemical.

Quantitative Data Summary

While specific occupational exposure limits such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for **Chlorfenson** have not been established by major regulatory bodies like OSHA, NIOSH, or ACGIH, the following toxicological data underscores the need for cautious handling.

| Parameter | Value | Reference |
|-----------------------------------|-------------------|---------------------------|
| Acceptable Daily Intake (ADI) | 0.01 mg/kg bw/day | EU Pesticides Database[1] |
| Acute Oral LD50 (Rat) | > 2000 mg/kg | AERU[2] |
| Probable Oral Lethal Dose (Human) | 0.5 - 5 g/kg | PubChem[1] |
| Hazard Class | Moderately Toxic | PubChem[1] |

Personal Protective Equipment (PPE)

A comprehensive PPE protocol is mandatory for all personnel handling **Chlorfenson**. The following table details the required PPE for various laboratory operations involving this chemical.

| Operation | Required Personal Protective Equipment (PPE) |
|-----------------------------------|--|
| Weighing and Aliquoting (Solid) | - Nitrile or Butyl rubber gloves (double-gloving recommended)- Safety glasses with side shields or chemical splash goggles- Laboratory coat- Respiratory protection (N95 or higher) if not handled in a chemical fume hood |
| Solution Preparation and Handling | - Nitrile or Butyl rubber gloves- Chemical splash goggles- Laboratory coat- Work in a certified chemical fume hood |
| Spill Cleanup | - Heavy-duty Nitrile or Butyl rubber gloves- Chemical splash goggles and face shield- Chemical-resistant apron or coveralls- Respiratory protection (as dictated by the scale of the spill) |

For pesticide formulations containing organic solvents, nitrile rubber and butyl rubber gloves are generally recommended.[1] Always inspect gloves for any signs of degradation or puncture before use.

Experimental Protocols: Safe Handling and Decontamination

The following protocols provide a step-by-step guide for the safe handling and decontamination of **Chlorfenson** in a laboratory environment.

Standard Operating Procedure for Handling Chlorfenson

- Preparation and Pre-work Checklist:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Verify that an emergency eyewash and safety shower are accessible and unobstructed.
 - Assemble all necessary PPE and ensure it is in good condition.

- Prepare a designated waste container for **Chlorfenson**-contaminated materials.
- Weighing and Transfer:
 - Perform all weighing and transfers of solid **Chlorfenson** within a chemical fume hood or a containment glove box to minimize inhalation exposure.
 - Use a spatula or other appropriate tool to handle the solid material. Avoid creating dust.
 - Close the container tightly immediately after use.
- Solution Preparation:
 - Conduct all solution preparations within a certified chemical fume hood.
 - Slowly add the solid **Chlorfenson** to the solvent to avoid splashing.
 - Ensure the container is appropriately labeled with the chemical name, concentration, and hazard symbols.
- Post-handling Procedures:
 - Thoroughly decontaminate all surfaces and equipment that have come into contact with **Chlorfenson**.
 - Remove PPE carefully, avoiding contact with contaminated areas.
 - Wash hands thoroughly with soap and water after removing gloves.

Decontamination Protocol

In the event of a spill or at the conclusion of an experiment, the following decontamination procedure should be followed:

- Initial Containment:
 - Alert personnel in the immediate area.


- For small spills, cover with an absorbent material (e.g., vermiculite, sand, or a commercial spill kit absorbent) to prevent spreading.
- Cleaning:
 - Wearing appropriate PPE, carefully collect the absorbent material and place it in a labeled hazardous waste container.
 - Clean the spill area with a detergent and water solution.
 - Rinse the area with water.
- Final Decontamination:
 - For final decontamination of non-sensitive surfaces, a 10% bleach solution can be used. Allow for a contact time of at least 10-15 minutes.
 - Rinse the area thoroughly with water to remove any bleach residue.

Operational and Disposal Plans

A clear plan for the use and disposal of **Chlorfenson** is crucial for maintaining a safe laboratory environment.

Experimental Workflow

The following diagram illustrates the key stages of working with **Chlorfenson**, from procurement to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Chlorfenson**.

Disposal Plan

All waste materials contaminated with **Chlorfenson** must be treated as hazardous waste.

- Waste Segregation:
 - Solid Waste: Contaminated gloves, absorbent materials, and empty containers should be placed in a clearly labeled, sealed hazardous waste container.
 - Liquid Waste: Unused solutions containing **Chlorfenson** should be collected in a dedicated, labeled, and sealed hazardous waste container.
- Disposal Procedure:
 - Never dispose of **Chlorfenson** or its containers in the regular trash or down the drain.
 - Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.
 - Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste pickup and disposal procedures.

By implementing these safety and handling protocols, researchers can minimize the risks associated with **Chlorfenson** and ensure a safe and compliant laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Permeation resistance of glove materials to agricultural pesticides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. pubs.usgs.gov \[pubs.usgs.gov\]](#)
- To cite this document: BenchChem. [Personal protective equipment for handling Chlorfenson]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1668721/docs#personal-protective-equipment-for-handling-chlorfenson\]](https://www.benchchem.com/product/b1668721/docs#personal-protective-equipment-for-handling-chlorfenson)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)